

A Comprehensive Technical Guide to 2-[(3,4-Dimethylphenyl)amino]acetohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-[(3,4-Dimethylphenyl)amino]acetohydrazide
CAS No.:	2370-49-2
Cat. No.:	B1296654

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Introduction

2-[(3,4-Dimethylphenyl)amino]acetohydrazide is a member of the acetohydrazide class of organic compounds, characterized by a hydrazide functional group attached to an N-substituted acetyl moiety. The presence of the 3,4-dimethylphenyl group imparts specific steric and electronic properties to the molecule, making it a subject of interest in medicinal chemistry and drug discovery. Hydrazide derivatives are recognized as a versatile scaffold, exhibiting a wide spectrum of biological activities, including antimicrobial, anticonvulsant, anti-inflammatory, and antitumor properties. This guide provides an in-depth overview of the synthesis, characterization, and potential applications of **2-[(3,4-Dimethylphenyl)amino]acetohydrazide**, offering a valuable resource for researchers in the field.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The key properties of **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₅ N ₃ O	[1][2]
Molecular Weight	193.25 g/mol	[1]
CAS Number	2370-49-2	[1][2]
Canonical SMILES	<chem>CC1=C(C=C(C=C1)NCC(=O)N)C</chem>	[3]
Physical Description	Solid (predicted)	
Solubility	Soluble in organic solvents like DMSO and methanol (predicted)	

Synthesis and Mechanism

The synthesis of **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** can be efficiently achieved through a two-step process, a common and reliable method for the preparation of N-aryl acetohydrazides. This process involves an initial N-alkylation of 3,4-dimethylaniline with an ethyl haloacetate, followed by hydrazinolysis of the resulting ester.

Experimental Protocol:

Step 1: Synthesis of Ethyl 2-[(3,4-dimethylphenyl)amino]acetate

- To a solution of 3,4-dimethylaniline (1.0 eq.) in a suitable solvent such as acetone or ethanol, add a weak base like potassium carbonate (K₂CO₃) (1.5 eq.).
- Stir the mixture at room temperature for 15-20 minutes to ensure homogeneity.
- Add ethyl chloroacetate (1.1 eq.) dropwise to the reaction mixture.

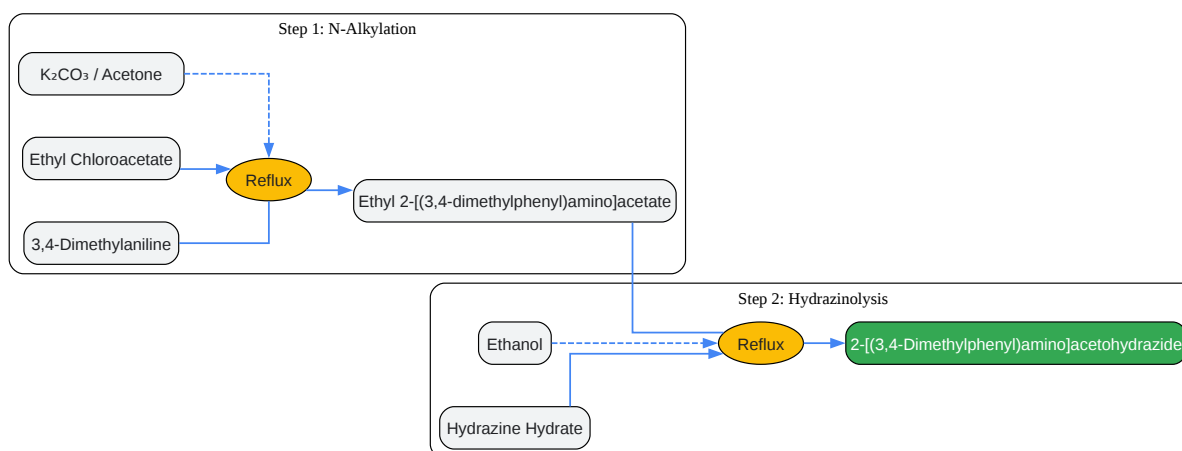
- Reflux the reaction mixture for an extended period (typically 12-24 hours), monitoring the progress by thin-layer chromatography (TLC).^[4]
- After completion, cool the reaction mixture to room temperature and filter to remove the inorganic base.
- Evaporate the solvent under reduced pressure to obtain the crude ethyl 2-[(3,4-dimethylphenyl)amino]acetate.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane gradient).

Step 2: Synthesis of **2-[(3,4-Dimethylphenyl)amino]acetohydrazide**

- Dissolve the purified ethyl 2-[(3,4-dimethylphenyl)amino]acetate (1.0 eq.) in ethanol.
- Add hydrazine hydrate (3.0-5.0 eq.) to the solution.
- Reflux the reaction mixture for 4-8 hours, monitoring its completion by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- Reduce the solvent volume under vacuum.
- The product, **2-[(3,4-Dimethylphenyl)amino]acetohydrazide**, will often precipitate from the concentrated solution. The precipitate can be collected by filtration.
- Wash the solid with cold ethanol or diethyl ether and dry under vacuum to yield the final product.

Reaction Mechanism:

The synthesis proceeds through a nucleophilic substitution followed by a nucleophilic acyl substitution. In the first step, the nitrogen atom of 3,4-dimethylaniline acts as a nucleophile, attacking the electrophilic carbon of ethyl chloroacetate, with the base neutralizing the formed HCl. The second step involves the nucleophilic attack of hydrazine on the carbonyl carbon of the ester, leading to the formation of the more stable hydrazide.



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A schematic representation of the two-step synthesis of the title compound.

Structural Elucidation and Characterization

The structural confirmation of **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** is achieved through a combination of spectroscopic techniques. Below is a summary of the expected spectral data based on its structure and data from analogous compounds.

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule.

Functional Group	Expected Wavenumber (cm ⁻¹)	Description
N-H (amine & hydrazide)	3400-3200	Multiple bands, stretching vibrations
C-H (aromatic)	3100-3000	Stretching vibrations
C-H (aliphatic)	2960-2850	Stretching vibrations
C=O (amide I)	~1680-1650	Strong absorption, carbonyl stretch
N-H (amide II)	~1550	Bending vibration
C=C (aromatic)	1600-1450	Ring stretching vibrations

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum will provide detailed information about the chemical environment of the hydrogen atoms.

- Aromatic Protons: Signals in the range of δ 6.5-7.2 ppm, showing characteristic splitting patterns for the trisubstituted benzene ring.
- NH Protons: Broad singlets, typically in the range of δ 4.0-5.0 ppm for the secondary amine and δ 8.0-9.5 ppm for the hydrazide NH and NH₂ protons. The exact chemical shifts can be concentration and solvent-dependent.
- Methylene Protons (-CH₂-): A singlet around δ 3.5-4.0 ppm.
- Methyl Protons (-CH₃): Two singlets in the region of δ 2.1-2.3 ppm.

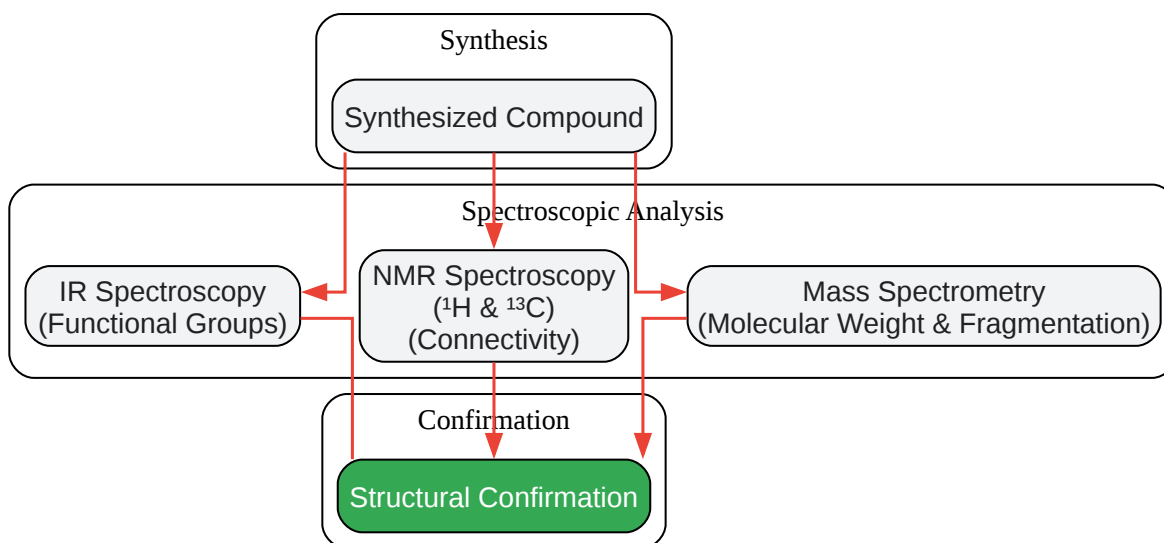
¹³C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in a unique electronic environment.

- Carbonyl Carbon (C=O): A signal in the downfield region, around δ 170 ppm.
- Aromatic Carbons: Multiple signals in the range of δ 110-140 ppm.

- Methylene Carbon (-CH₂-): A signal around δ 50-60 ppm.
- Methyl Carbons (-CH₃): Signals in the upfield region, around δ 19-21 ppm.

Mass Spectrometry (MS)

Electron impact mass spectrometry (EI-MS) would be expected to show the molecular ion peak [M]⁺ at m/z 193. The fragmentation pattern would likely involve the cleavage of the C-C bond adjacent to the carbonyl group and the N-N bond of the hydrazide, leading to characteristic fragment ions. A major fragment would be the tropylium-like ion resulting from benzylic cleavage.



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Workflow for the structural characterization of the synthesized compound.

Potential Applications and Biological Significance

While specific biological studies on **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** are not extensively documented in publicly available literature, the broader class of hydrazide

derivatives has been the focus of significant research, revealing a wide array of pharmacological activities.

Antimicrobial Activity

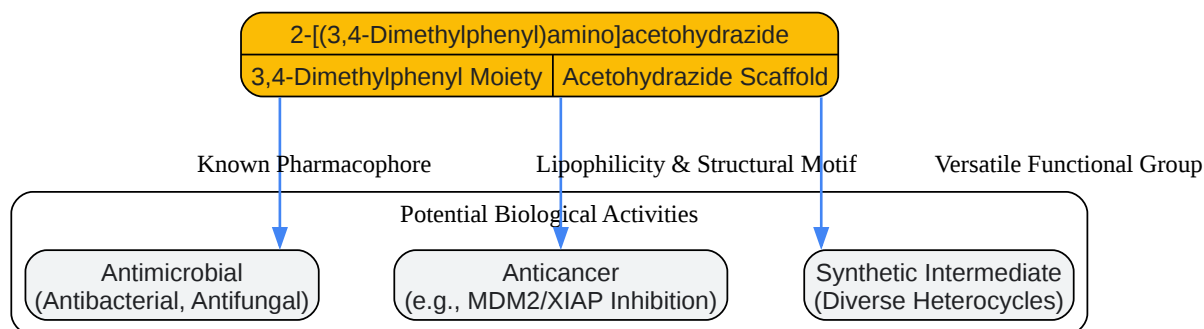
Hydrazide-hydrazone derivatives are well-known for their potential as antimicrobial agents.[5] They have shown efficacy against various strains of bacteria and fungi. The mechanism of action is often attributed to the inhibition of essential enzymes in pathogens or the disruption of their cell wall synthesis. The presence of the lipophilic 3,4-dimethylphenyl group in the target molecule may enhance its ability to penetrate microbial cell membranes, a key factor for antimicrobial efficacy.

Anticancer Activity

Numerous studies have highlighted the anticancer potential of compounds containing the 3,4-dimethylphenyl moiety. For instance, derivatives of N-(3,4-Dimethylphenyl)benzenesulfonamide have been investigated as dual inhibitors of MDM2 and XIAP, two proteins that are often overexpressed in cancer cells and contribute to tumor survival and resistance to therapy.[6][7] The acetohydrazide scaffold itself is also found in various compounds with demonstrated cytotoxic activity against different cancer cell lines.[8] Therefore, **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** represents a promising lead structure for the development of novel anticancer agents.

Other Potential Activities

The versatile nature of the hydrazide functional group allows for its derivatization into various heterocyclic systems, such as pyrazoles, oxadiazoles, and triazoles, which are known pharmacophores. This makes **2-[(3,4-Dimethylphenyl)amino]acetohydrazide** a valuable intermediate in the synthesis of a diverse library of compounds for high-throughput screening in various disease models.



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Potential areas of biological significance for the title compound.

Conclusion

2-[(3,4-Dimethylphenyl)amino]acetohydrazide is a compound with significant potential in the field of medicinal chemistry. Its straightforward synthesis and the known biological activities of its constituent moieties make it an attractive target for further investigation. This technical guide has provided a comprehensive overview of its properties, a reliable synthetic protocol, and a discussion of its potential applications based on the current scientific literature. It is hoped that this information will serve as a valuable resource for researchers and contribute to the development of new therapeutic agents.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-[(3,4-Dimethylphenyl)amino]acetohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296654/docs#a-comprehensive-technical-guide-to-2-3-4-dimethylphenyl-amino-acetohydrazide>]

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